

In-Depth Technical Guide: 1-Methoxy-1-methylcyclohexane (CAS 34284-44-1)

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Compound of Interest

Compound Name: 1-Methoxy-1-methylcyclohexane

Cat. No.: B14676444

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Audience: Researchers, scientists, and drug development professionals.

Disclaimer: Publicly available, experimentally verified data for **1-methoxy-1-methylcyclohexane** (CAS 34284-44-1) is limited. This guide compiles available computed data and supplements it with experimental data from the closely related positional isomer, 1-methoxy-4-methylcyclohexane (CAS 90200-72-9), for estimation purposes. This information should be used with significant caution, and a substance-specific risk assessment is mandatory prior to handling.

Chemical Identity and Properties

1-methoxy-1-methylcyclohexane is a saturated cyclic ether. Its core structure is a cyclohexane ring where a single carbon atom is substituted with both a methyl (-CH₃) and a methoxy (-OCH₃) group.

Table 1: Chemical Identification

Identifier	Value
Chemical Name	1-methoxy-1-methylcyclohexane
CAS Number	34284-44-1 [1]
Molecular Formula	C ₈ H ₁₆ O [1]
Molecular Weight	128.21 g/mol [1]
IUPAC Name	1-methoxy-1-methylcyclohexane [1]
SMILES	CC1(CCCCC1)OC [1]
InChI Key	CDUHDFNXTKLDEU-UHFFFAOYSA-N [1]

Table 2: Computed Physicochemical Properties

Note: The following values are computationally derived and are provided as estimates pending experimental verification.

Property	Value	Reference
XLogP3-AA	2.1	[1]
Hydrogen Bond Donor Count	0	[1]
Hydrogen Bond Acceptor Count	1	[1]
Rotatable Bond Count	1	[1]
Exact Mass	128.120115 Da	[1]
Topological Polar Surface Area	9.2 Å ²	[1]

Table 3: Experimental Physical Properties (from Isomer Data)

Note: The following experimental data is for the isomer 1-methoxy-4-methylcyclohexane (CAS 90200-72-9) and should be considered indicative, not definitive, for **1-methoxy-1-methylcyclohexane**.

Property	Value	Reference
Boiling Point	148 °C	[2]
Relative Density	0.86	[3]
Refractive Index	1.4320 to 1.4360	[2]
Appearance	Colorless to Almost Colorless Liquid	[3]

Safety Data

Critical Disclaimer: A specific Safety Data Sheet (SDS) for **1-methoxy-1-methylcyclohexane** (CAS 34284-44-1) is not publicly available. The safety information presented below is based on the SDS for the isomer 1-methoxy-4-methylcyclohexane and is intended for preliminary hazard assessment only.

Table 4: Hazard Identification and Precautionary Statements (Based on Isomer Data)

Category	Information	Reference
GHS Pictogram		[3] [4]
Signal Word	Warning	[3] [4]
Hazard Statements	H226: Flammable liquid and vapour. [3] [4]	
Precautionary Statements	P210: Keep away from heat, sparks, open flames, and hot surfaces. No smoking. [3]	
	P233: Keep container tightly closed. [3]	
	P280: Wear protective gloves, eye protection. [3]	
	P303+P361+P353: IF ON SKIN (or hair): Take off immediately all contaminated clothing. Rinse skin with water or shower. [3]	
	P370+P378: In case of fire: Use dry chemical or dry sand to extinguish. [3]	
	P403+P235: Store in a well-ventilated place. Keep cool. [3]	

Toxicological & Ecotoxicological Information

No specific toxicological or ecotoxicological studies for **1-methoxy-1-methylcyclohexane** were identified. As a flammable organic liquid, it should be handled with standard laboratory precautions, including use within a chemical fume hood, avoidance of vapor inhalation, and prevention of skin and eye contact.

Experimental Protocols

Synthesis: Williamson Ether Synthesis

1-methoxy-1-methylcyclohexane can be synthesized via the Williamson ether synthesis, a robust method for forming ethers.^[5] This involves the reaction of an alkoxide with a primary alkyl halide.

Reaction Scheme:

- Deprotonation: 1-methylcyclohexanol is treated with a strong base (e.g., sodium hydride) to form the sodium 1-methylcyclohexoxide intermediate.
- Nucleophilic Substitution: The resulting alkoxide acts as a nucleophile, attacking a methylating agent (e.g., methyl iodide) in an S_N2 reaction to form the ether product.

Materials:

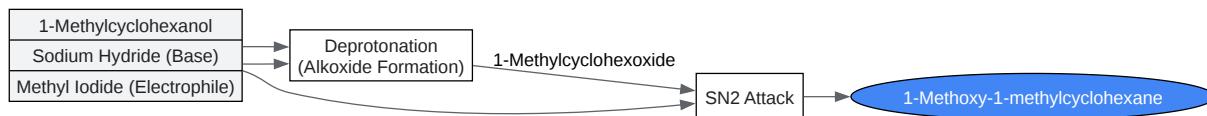
- 1-methylcyclohexanol
- Sodium hydride (NaH, 60% dispersion in mineral oil)
- Anhydrous tetrahydrofuran (THF)
- Methyl iodide (CH_3I)
- Saturated aqueous ammonium chloride (NH_4Cl) solution
- Diethyl ether
- Anhydrous magnesium sulfate ($MgSO_4$)
- Standard glassware for inert atmosphere reactions

Detailed Protocol:

- Apparatus Setup: A flame-dried, three-neck round-bottom flask is equipped with a magnetic stirrer, a reflux condenser under a nitrogen atmosphere, and a dropping funnel.
- Base Addition: Sodium hydride (1.1 equivalents) is carefully washed with anhydrous hexanes to remove mineral oil and then suspended in anhydrous THF inside the reaction flask.

- **Alkoxide Formation:** A solution of 1-methylcyclohexanol (1.0 equivalent) in anhydrous THF is added dropwise to the NaH suspension at 0 °C (ice bath).
- **Reaction Drive:** The mixture is allowed to warm to room temperature and stirred until hydrogen gas evolution ceases (typically 1-2 hours).
- **Methylation:** The flask is cooled again to 0 °C, and methyl iodide (1.2 equivalents) is added dropwise.
- **Reflux:** The reaction mixture is heated to reflux and maintained for 3-4 hours. Reaction progress can be monitored by Thin Layer Chromatography (TLC) or Gas Chromatography (GC).
- **Quenching:** After cooling to 0 °C, the reaction is carefully quenched by the slow, dropwise addition of saturated aqueous NH₄Cl solution.
- **Extraction:** The aqueous layer is extracted three times with diethyl ether.
- **Washing & Drying:** The combined organic extracts are washed sequentially with water and brine, then dried over anhydrous MgSO₄.
- **Purification:** The solvent is removed under reduced pressure using a rotary evaporator. The resulting crude product is purified by fractional distillation to yield **1-methoxy-1-methylcyclohexane**.

Visualizations



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Caption: Synthesis of **1-methoxy-1-methylcyclohexane** via Williamson ether synthesis.

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